

Technical Monograph: N-Benzylanthranilic Acid

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Compound of Interest

Compound Name: *N-Benzylanthranilic acid*

CAS No.: 6622-55-5

Cat. No.: B141590

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Molecular Weight & Physicochemical Identity

Executive Summary

N-Benzylanthranilic acid (NBAA) is a critical pharmacophore intermediate used primarily in the synthesis of acridine-based pharmaceuticals and organic electronic materials.^[1] While its molecular weight of 227.26 g/mol is its defining stoichiometric constant, its significance lies in its role as a nucleophilic scaffold.

This guide addresses the physicochemical properties, synthetic pathways, and strict regulatory considerations required for handling NBAA, specifically distinguishing it from its controlled precursors.

Part 1: Physicochemical Identity

The precise characterization of NBAA is essential for stoichiometric accuracy in downstream acridone synthesis.^[1]

Core Constants Table

Property	Value	Technical Context
Molecular Weight	227.26 g/mol	Basis for all molarity calculations. [1]
Molecular Formula		-
CAS Registry Number	6622-55-5	Note: [1] [2] [3] Do not confuse with N-Phenylanthranilic acid (CAS 91-40-7).
Melting Point	177–179 °C	Sharp transition indicates high purity (>98%).
pKa (Calculated)	~3.89	Carboxylic acid proton; dictates extraction pH.
Solubility	DMSO, Ethanol, Methanol	Insoluble in water; sparingly soluble in .
Appearance	White to light yellow powder	Greenish tint indicates oxidation or copper residues.

Stoichiometric Causality: In synthetic applications, the secondary amine nitrogen () acts as the nucleophile. The molecular weight of 227.26 reflects the addition of the benzyl group () to the anthranilic acid core (for H loss), significantly increasing lipophilicity () compared to the parent acid.[\[1\]](#)

Part 2: Synthetic Pathway & Mechanism

Warning: Regulatory Precursor Control The synthesis of NBAA requires Anthranilic Acid, a DEA List I Chemical (and international controlled substance) due to its use in methaqualone production. All protocols below assume the user possesses the requisite regulatory licensure (e.g., DEA Form 225 registration).

The Mechanism: Nucleophilic Substitution (

)

Unlike the copper-catalyzed Ullmann condensation used for N-phenyl derivatives, **N-benzylanthranilic acid** is synthesized via a classic Nucleophilic Aromatic/Aliphatic Substitution.^[1] The amino group of the anthranilate ion attacks the electrophilic benzylic carbon of benzyl chloride.

Reaction Scheme:

^[1]

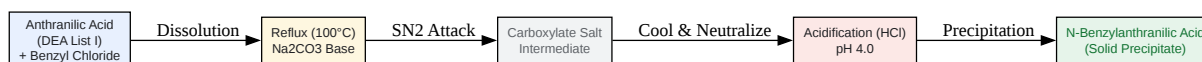
Experimental Protocol (Self-Validating)

Objective: Synthesis of 10.0 g of NBAA.^[1]

- Reagent Prep: Dissolve Anthranilic acid (6.0 g, 43.7 mmol) in water (40 mL) containing Sodium Carbonate (, 5.0 g).
 - Why: Converts the acid to the soluble carboxylate salt and buffers the HCl generated during alkylation.
- Alkylation: Add Benzyl chloride (5.53 g, 43.7 mmol) dropwise under reflux conditions (approx. 100°C).
 - Control Point: Reflux for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1). The disappearance of the low-R_f anthranilic acid spot validates conversion.
- Workup:
 - Cool the solution to room temperature.
 - Acidify carefully with dilute HCl to pH ~4.0.
 - Observation: The product will precipitate as a white/off-white solid.

- Purification: Recrystallize from Ethanol/Water (80:20).
 - Validation: Verify Melting Point (Target: 177–179°C).

Workflow Visualization



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Figure 1: Synthetic workflow for N-alkylation of Anthranilic Acid.

Part 3: Analytical Characterization

To ensure the material is suitable for drug development (e.g., kinase inhibitor scaffolds), identity must be confirmed using orthogonal methods.

1. Proton NMR (

-NMR)

The spectrum is distinct due to the methylene bridge and the desymmetrization of the aromatic protons.

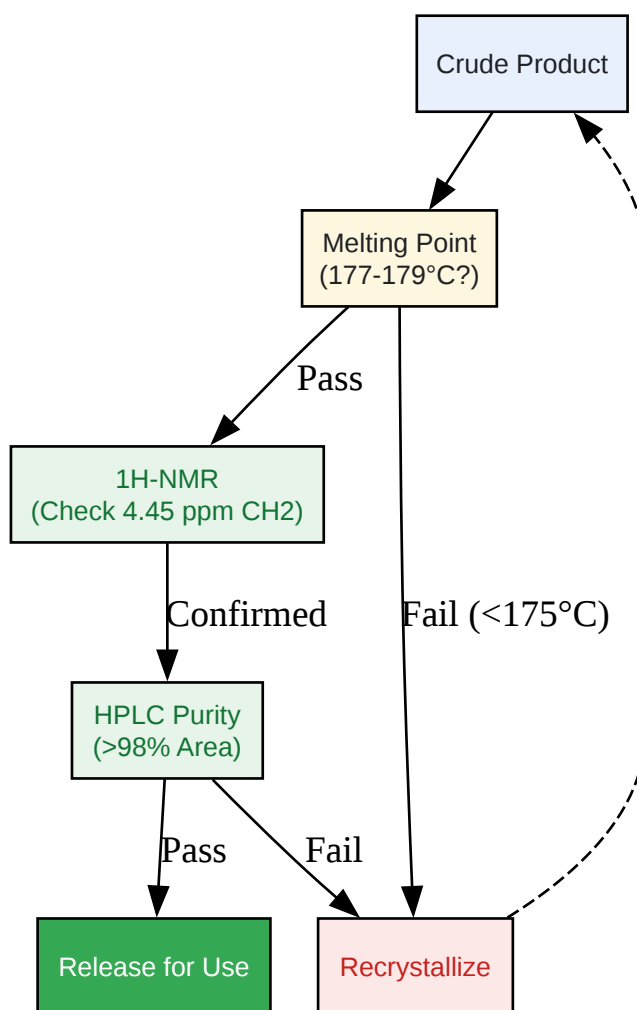
- Solvent: DMSO-
- Key Signals:
 - (Broad s, 1H): Carboxylic acid
.
 - (Broad t, 1H): Secondary amine
.
 - (dd, 1H): Aromatic proton adjacent to the acid group (deshielded).

- (d, 2H): Diagnostic Peak. The benzylic methylene () linking the rings.

2. Mass Spectrometry (ESI-MS)

- Mode: Positive Ion Mode ()
- Target Ion: .
- Fragmentation: Loss of the benzyl group () is a common fragmentation pattern in MS/MS.

Analytical Decision Tree



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Figure 2: Quality Control Decision Tree for intermediate validation.

Part 4: Regulatory & Safety Intelligence

Researchers must navigate the legal landscape surrounding this molecule's precursors.

- Precursor Status: While **N-Benzylanthranilic acid** is not always explicitly listed as a List I chemical itself, its starting material (Anthranilic Acid) is heavily regulated under the Chemical Diversion and Trafficking Act (CDTA) in the US and similar laws globally (UNODC Red List). [\[1\]](#)
- Documentation: Maintain strict logs of Anthranilic Acid usage. The conversion to **N-Benzylanthranilic acid** must be accounted for to prove the precursor was not diverted for

illicit methaqualone synthesis.

- Handling:
 - Hazard:[1][4][5] Irritant (Skin/Eye/Respiratory).[1][6]
 - PPE:[1] Standard lab coat, nitrile gloves, and safety glasses. Use a fume hood during the benzylation step to contain benzyl chloride vapors (potent lachrymator).

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